

5-(Benzyloxy)-2-methylphenol proper disposal procedures

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-methylphenol

CAS No.: 628332-28-5

Cat. No.: B2959273

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Executive Summary: Immediate Action Card

Status: Hazardous Chemical Waste (Non-Halogenated Organic / Phenolic). Critical

Prohibition: NEVER dispose of this compound down the drain, in the trash, or by evaporation.^[1]

Primary Hazard: Skin/Eye Irritant; Aquatic Toxicity; Incompatible with Strong Oxidizers.

Scenario	Immediate Action
Solid Waste	Collect in a dedicated, labeled solid waste container (HDPE or Glass).
Liquid Waste	Segregate into "Organic Waste – Non-Halogenated" (unless mixed with halogens).
Spill (< 50g)	Isolate area. Wear PPE. ^{[2][3][4][5]} Absorb with vermiculite/sand. Scoop into waste jar.
Contact	Wash skin with soap/water for 15 min. Flush eyes for 15 min. Seek medical aid.

Chemical Profile & Hazard Identification

To dispose of a chemical safely, you must understand its reactivity profile. **5-(Benzyloxy)-2-methylphenol** is a phenolic ether.^[6] Its disposal requirements are dictated by the phenolic hydroxyl group (acidity, toxicity) and the benzyloxy ether moiety (lipophilicity, stability).

- Chemical Name: **5-(Benzyloxy)-2-methylphenol**^[6]^[7]
- CAS Number: 628332-28-5 (Note: Verify exact isomer; 4-(Benzyloxy)-2-methylphenol is CAS 53325-49-8)^[6]
- Molecular Formula: C₁₄H₁₄O₂^[7]
- Molecular Weight: 214.26 g/mol ^[7]^[8]
- Physical State: Typically an off-white to pale yellow solid.

Hazard Matrix

Hazard Class	GHS Code	Description	Disposal Implication
Health	H315, H319, H335	Causes skin/eye/respiratory irritation. ^[6] ^[5]	PPE (Nitrile gloves, goggles) is mandatory during waste transfer.
Reactivity	N/A	Incompatible with strong oxidizers.	DO NOT mix with Nitric Acid or Peroxides in waste streams.
Environmental	H413 (Est.)	May cause long-lasting harmful effects to aquatic life.	Zero-tolerance for drain disposal. ^[9]

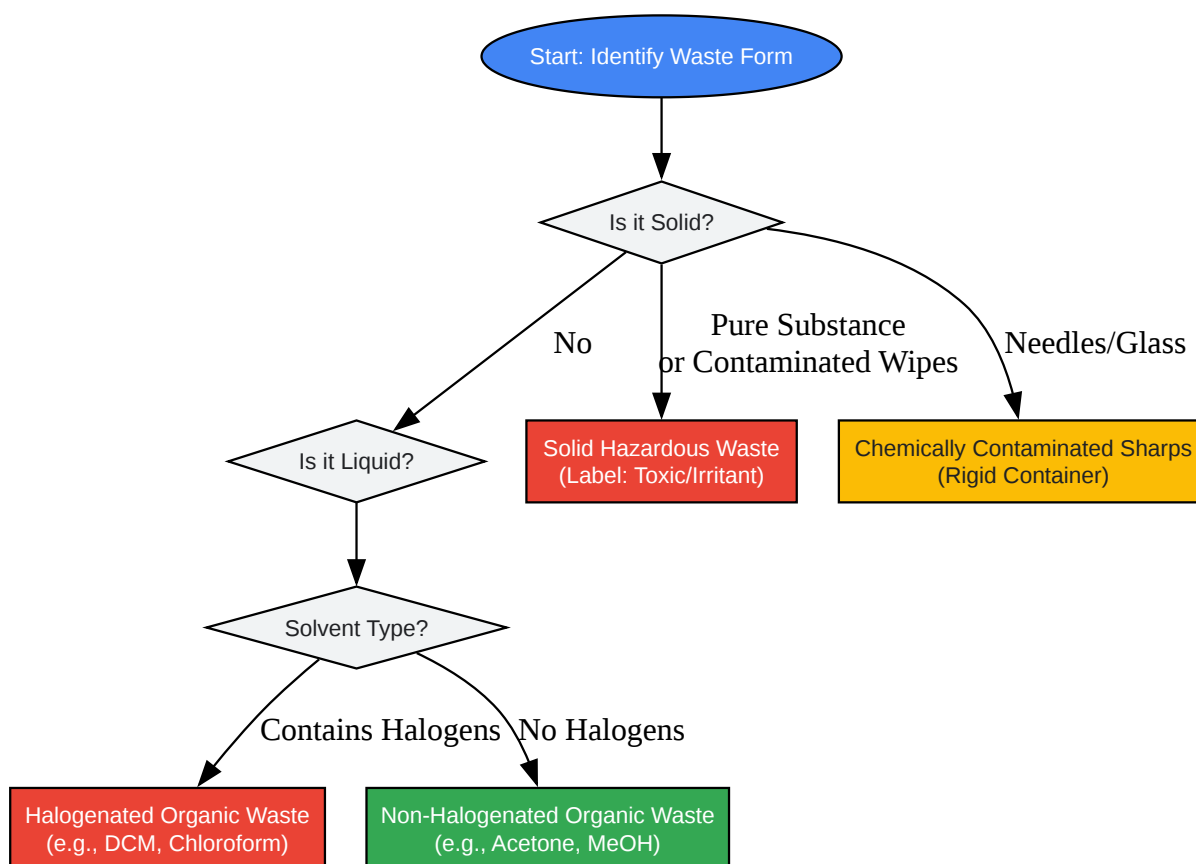
Pre-Disposal Segregation & Storage

Effective disposal starts at the bench. Mixing incompatible waste streams is the most common cause of laboratory accidents.

Compatibility Rules

- Compatible With: Organic solvents (Acetone, Methanol, Ethyl Acetate), other non-halogenated organics.
- STRICTLY INCOMPATIBLE With:
 - Strong Oxidizers: (e.g., Nitric Acid, Perchloric Acid). Phenols can undergo violent oxidation.
 - Strong Bases: While phenols dissolve in bases, mixing concentrated waste can generate heat. Keep separate unless part of a controlled neutralization protocol.

Visual Decision Tree: Waste Stream Selection



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Figure 1: Waste stream segregation logic for **5-(Benzyloxy)-2-methylphenol**.^[6]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Use this for expired stocks, surplus solids, or contaminated weighing boats.^[6]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar. Ensure the lid seals tightly.
- Labeling: Attach a hazardous waste tag immediately.
 - Chemical Name: Write "**5-(Benzyloxy)-2-methylphenol**".
 - Constituents: If mixed with silica gel or other solids, list them (e.g., "90% Silica Gel, 10% Phenolic compound").
 - Hazard Checkbox: Mark "Toxic" and "Irritant".
- Transfer: Transfer solid carefully to avoid dusting. If dust is visible, work inside a fume hood.
- Storage: Store in the "Solid Waste" satellite accumulation area until pickup.

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Use this for filtrates, HPLC waste, or reaction solutions.^[6]

- Determine Solvent Base:
 - If dissolved in Dichloromethane (DCM) or Chloroform

Halogenated Waste.
 - If dissolved in Acetone, Methanol, Ethyl Acetate, or DMSO

Non-Halogenated Waste.

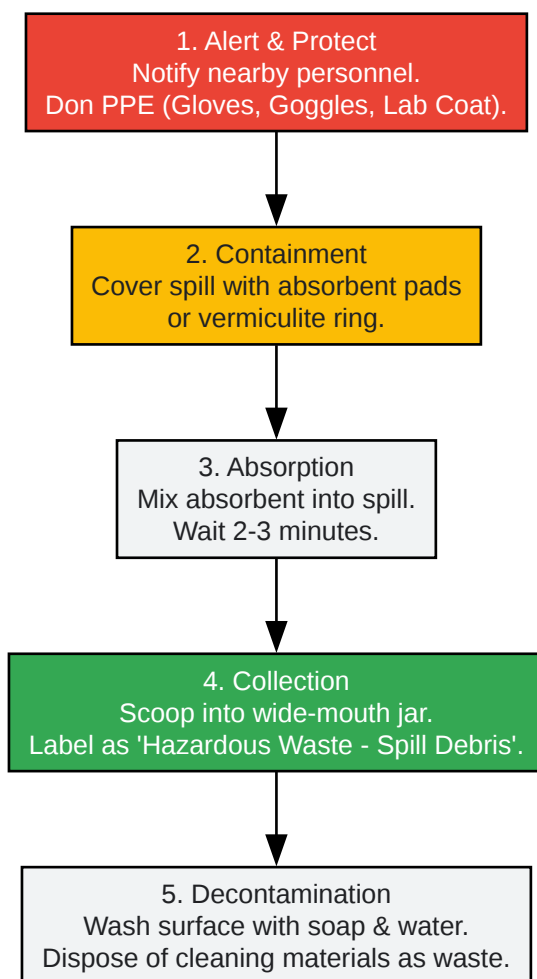
- **pH Check:** Ensure the solution is not highly acidic or basic (pH 4-10 is ideal). If highly acidic (e.g., from a reaction workup), neutralize slowly with Sodium Bicarbonate before adding to the organic waste carboy to prevent gas evolution in the drum.
- **Pouring:** Use a funnel. Do not overfill the container (leave 10% headspace).
- **Logging:** Log the volume and concentration on the waste container's log sheet.

Protocol C: Contaminated Debris (Gloves/Wipes)

- **Minor Contamination:** Nitrile gloves and paper towels with trace amounts can often be disposed of in "Chemically Contaminated Debris" bins (usually a yellow or gray bin, distinct from regular trash).
- **Gross Contamination:** If a wipe is soaked with the substance, place it in a sealed Ziploc bag before placing it in the solid hazardous waste drum to prevent off-gassing.

Spill Response Workflow

Scale: Laboratory Bench Scale (< 100 mL or < 50 g). Prerequisite: Personnel must be trained in chemical spill response.



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Figure 2: Emergency response workflow for bench-scale spills.

Regulatory & Compliance Context

- RCRA Classification (USA): While **5-(Benzyloxy)-2-methylphenol** is not explicitly listed with a specific "P" or "U" code, it falls under the "Characteristic" waste definition if it exhibits toxicity.[6] However, best practice dictates managing it as U-listed equivalent (Toxic Waste) due to the phenol moiety.
- EPA Disposal Method: The ultimate disposal method for this compound is High-Temperature Incineration at a permitted TSD (Treatment, Storage, and Disposal) facility.[6] This ensures the complete destruction of the aromatic ring structure.

References

- Vanderbilt University Medical Center. (n.d.).^[1] Laboratory Guide for Managing Chemical Waste: Phenols and Cresols. Retrieved from [\[Link\]](#)^[6]
- Yale Environmental Health & Safety. (n.d.). Phenol Standard Operating Procedure and Waste Disposal. Retrieved from [\[Link\]](#)^[6]

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